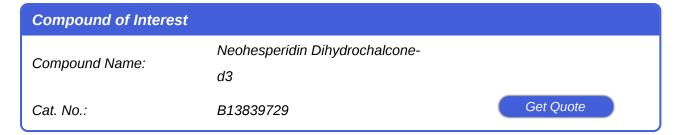


Application Notes and Protocols for the Analysis of Dihydrochalcone Sweeteners

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the analytical methods for the quantification of dihydrochalcone sweeteners, specifically Neohesperidin Dihydrochalcone (NHDC) and Naringin Dihydrochalcone (Naringin DC). Detailed experimental protocols and quantitative data are presented to facilitate the adoption and implementation of these methods in a laboratory setting.

Introduction to Dihydrochalcone Sweeteners

Dihydrochalcones are a class of flavonoids, some of which possess intense sweetening properties. NHDC, a semi-synthetic sweetener derived from neohesperidin found in bitter oranges, is a prominent example. These sweeteners are utilized in a variety of food products, including beverages, dairy, and confectionery. Accurate and robust analytical methods are crucial for quality control, regulatory compliance, and research and development. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the predominant techniques for the analysis of these compounds.

Quantitative Data Summary

The following tables summarize the quantitative data from various validated analytical methods for the determination of NHDC and Naringin DC.





Table 1: HPLC Method Parameters and Performance for Dihydrochalcone Analysis



Analyt e(s)	Matrix	Colum n	Mobile Phase	Detecti on	Lineari ty Range (mg/L)	LOQ (mg/kg)	Recov ery (%)	Refere nce
NHDC	Foodstu ffs	-	-	UV	1-50	-	-	
NHDC, Naringi n DC	Feeds	XB-C18 (150x4. 6 mm, 5 μm)	Methan ol/Wate r (gradie nt)	DAD	0.2- 49.0	NHDC: 0.02, Naringi n DC: 0.01	86.2- 105.0	•
NHDC	Low-calorie soft drinks and foodstuf	-	100 mM Borate, pH 8.3	-	2.9-42	-	-	<u>.</u>
Naringi n	Human Plasma	Inertsil ODS-2 (250x4. 6 mm, 5 μm)	Acetonit rile/0.1 M Ammon ium Acetate (20:80, v/v)	UV (280 nm)	-	-	-	
Naringi n	Human Urine	Inertsil ODS-2 (250x4. 6 mm, 5 µm)	Acetonit rile/0.1 M Ammon ium Acetate /Acetic Acid	UV (282 nm)	-	~0.025	-	



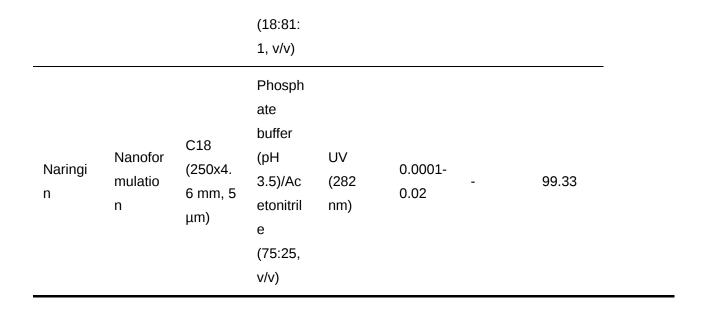


Table 2: LC-MS/MS Method Parameters and Performance for Dihydrochalcone Analysis

| Analyte(s) | Matrix | Column | Mobile Phase | Detection | Linearity |

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